

An In-Depth Technical Guide to the Isomeric Forms of Dipropylene Glycol

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Compound of Interest

Compound Name: 2,2'-Oxydipropyl-2-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the isomeric forms of dipropylene glycol (DPG), a versatile solvent and chemical intermediate. This document details the physicochemical properties, analytical methodologies for characterization, and the synthesis of its primary isomers.

Introduction to Dipropylene Glycol Isomers

Dipropylene glycol (DPG) is a colorless, nearly odorless, and slightly viscous liquid with the chemical formula $C_6H_{14}O_3$.^{[1][2]} Commercial DPG is not a single compound but rather a mixture of three structural isomers. These isomers arise from the reaction of propylene oxide with propylene glycol.^{[3][4]} The three principal isomers are:

- 4-oxa-2,6-heptandiol (also known as 1,1'-oxybis(2-propanol))
- 2-(2-hydroxy-propoxy)-propan-1-ol
- 2,2'-oxybis(1-propanol)

The relative abundance of these isomers can vary depending on the manufacturing process.^[5] Understanding the distinct characteristics of each isomer is crucial for applications in pharmaceuticals, cosmetics, and industrial processes where purity and specific properties are paramount.

Physicochemical Characteristics of Dipropylene Glycol Isomers

The physical and chemical properties of the DPG isomers are similar, yet subtle differences exist that can influence their behavior in various applications. The following table summarizes the key quantitative data for each isomer.

Property	4-oxa-2,6-heptandiol	2-(2-hydroxy-propoxy)-propan-1-ol	2,2'-oxybis(1-propanol)	Commercial DPG Mixture
CAS Number	110-98-5[1]	106-62-7[6]	108-61-2[7]	25265-71-8[2]
Molecular Weight (g/mol)	134.17[1]	134.17[6]	134.17[7]	134.17[2]
Boiling Point (°C)	232[1]	234.2[6]	Not available	230.5 - 235[2][8]
Melting Point (°C)	-32[1]	Not available	Not available	< -20 to -40[9][10]
Density (g/cm ³ at 20°C)	1.020[1]	1.034[6]	Not available	1.0206 - 1.023[2][9]
Viscosity (cP at 20°C)	Not available	Not available	Not available	107[11]
Solubility in Water	Miscible[1]	Soluble[6]	Not available	Miscible[2]

Experimental Protocols for Isomer Characterization

The separation and identification of DPG isomers are typically achieved through chromatographic and spectroscopic techniques.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying the individual isomers of DPG.

Methodology:

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (GC-MS).
- Column: A non-polar capillary column, such as a HP-5 (30m x 0.25mm x 0.25 μ m), is suitable for separation.[\[12\]](#)
- Carrier Gas: Helium at a constant flow rate (e.g., 1.5 mL/min).[\[12\]](#)
- Oven Temperature Program:
 - Initial temperature: 70°C, hold for 10 minutes.
 - Ramp: Increase to 280°C at a rate of 10°C/min.
 - Final hold: 5 minutes at 280°C.[\[12\]](#)
- Injector Temperature: 250°C.[\[12\]](#)
- Split Ratio: 20:1.[\[12\]](#)
- Sample Preparation: Dilute the DPG sample in a suitable solvent such as ethanol, isopropanol, n-butanol, or acetone. An internal standard can be used for quantitative analysis.[\[12\]](#)
- Mass Spectrometer Conditions:
 - Ionization Mode: Electron Ionization (EI).
 - Ionization Voltage: 70 eV.[\[12\]](#)
 - Scan Range: 29-370 amu.[\[12\]](#)

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are invaluable for the structural elucidation of DPG isomers.

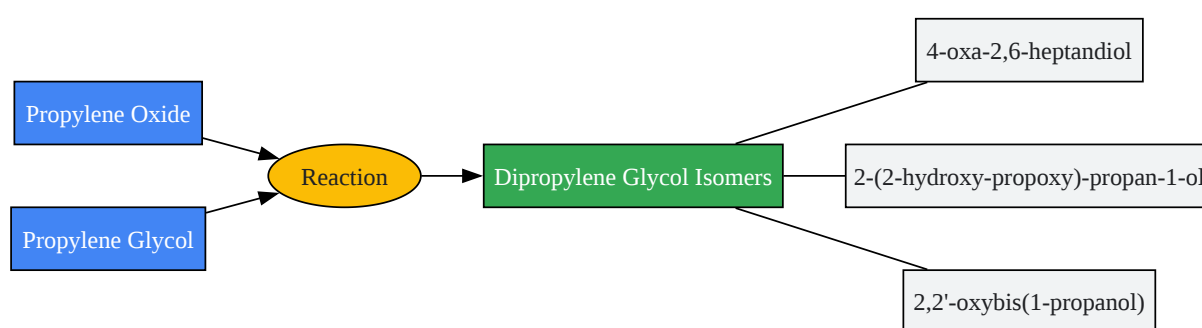
Methodology:

- Instrumentation: A high-resolution NMR spectrometer.

- Solvent: Deuterated chloroform (CDCl_3) is a common solvent for DPG analysis.
- Sample Preparation: Dissolve a small amount of the DPG sample in the deuterated solvent.
- Data Acquisition:
 - ^1H NMR: Acquire proton spectra to observe the chemical shifts and coupling patterns of the different hydrogen atoms in each isomer.
 - ^{13}C NMR: Acquire carbon spectra to determine the number of unique carbon environments, which can help distinguish between the isomers.
- Analysis: The chemical shifts and splitting patterns in the ^1H and ^{13}C NMR spectra will be unique for each isomer due to the different chemical environments of the protons and carbons. These spectra can be compared to reference spectra for positive identification.

Synthesis and Isomeric Relationships

Dipropylene glycol is produced as a byproduct during the manufacturing of propylene glycol from the hydrolysis of propylene oxide.[3][4] The reaction of propylene oxide with propylene glycol leads to the formation of the different DPG isomers.

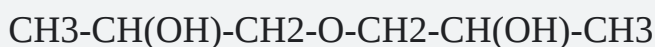


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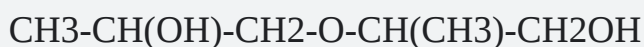
Synthesis of Dipropylene Glycol Isomers.

The following diagrams illustrate the chemical structures of the three main isomers of dipropylene glycol.

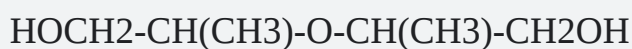
4-oxa-2,6-heptandiol



2-(2-hydroxy-propoxy)-propan-1-ol



2,2'-oxybis(1-propanol)



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